

Personal protective equipment for handling Salbutamol-d9

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Compound of Interest

Compound Name: Salbutamol-d9

Cat. No.: B602545

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Essential Safety and Handling of Salbutamol-d9

For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and maintain experimental integrity. This guide provides essential, immediate safety and logistical information for the handling of **Salbutamol-d9**, a deuterated analog of Salbutamol.

Chemical and Physical Properties

Property	Value
Synonyms	(±)-Salbutamol-d9, DL-Salbutamol-d9, (±)-Albuterol-d9
CAS Number	1173021-73-2
Molecular Formula	C13H12D9NO3
Molecular Weight	248.4 g/mol

Hazard Identification and Classification

Salbutamol-d9 is classified as a hazardous substance. It is harmful if swallowed, causes serious eye irritation, and may provoke an allergic skin reaction.^{[1][2]} Additionally, it is harmful to aquatic life with long-lasting effects.^{[1][2]}

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.
- H412: Harmful to aquatic life with long lasting effects.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Salbutamol-d9** to determine the appropriate level of PPE required. The following table summarizes the recommended PPE.

PPE Category	Minimum Requirement	Recommended for High-Risk Operations
Hand Protection	Impermeable and resistant gloves (e.g., nitrile)	Double gloving with chemotherapy-rated gloves
Eye Protection	Safety glasses with side shields	Chemical safety goggles or a face shield
Skin and Body	Laboratory coat	Disposable gown resistant to hazardous drugs
Respiratory	Not generally required with adequate ventilation	NIOSH-approved respirator (e.g., N95) if dust or aerosols are generated

Handling and Storage Procedures

Safe Handling:

- Avoid all direct contact with the substance.[\[3\]](#)
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)[\[3\]](#)

- Ensure the work area is well-ventilated.[4]
- Wash hands thoroughly after handling.[2][3]
- Do not eat, drink, or smoke in the handling area.[2][3]

Storage:

- Store in a tightly sealed container.[5]
- Protect from light and moisture.[5]
- Refer to the manufacturer's specific storage temperature recommendations, which may include refrigeration.[5]

Spills and Emergency Procedures

In Case of a Spill:

- Evacuate non-essential personnel from the area.
- Wear appropriate PPE before attempting to clean the spill.
- For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- For larger spills, follow your institution's hazardous material spill response protocol.
- Ventilate the area and wash the spill site after material pickup is complete.

First Aid Measures:

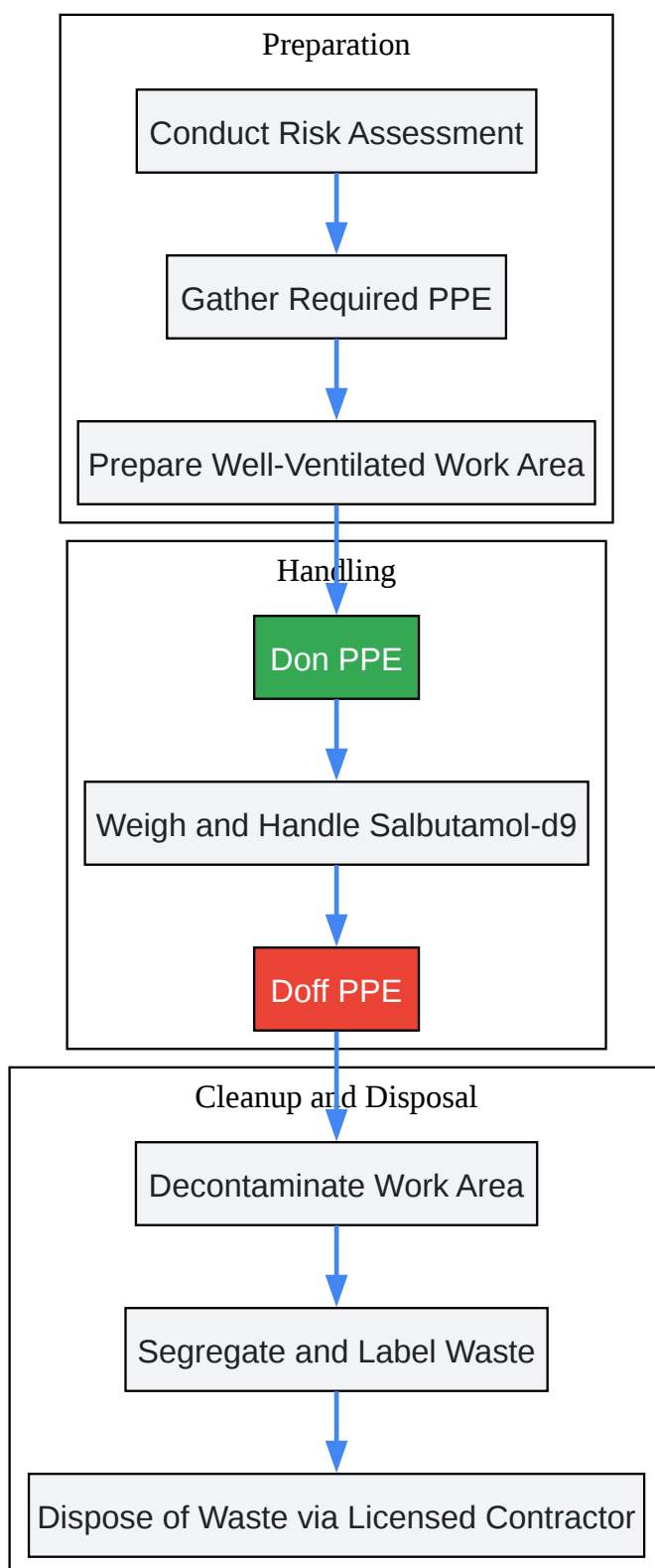
Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3][4]
Skin Contact	Immediately wash skin with plenty of soap and water. Remove contaminated clothing. If irritation or an allergic reaction occurs, seek medical attention.[4]
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[4]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention.[4]

Disposal Plan

All waste containing **Salbutamol-d9** must be treated as hazardous chemical waste.

- Collect waste in a clearly labeled, sealed container.
- Dispose of the waste through a licensed hazardous waste disposal company.
- Do not dispose of down the drain or in the general trash.[2]
- Follow all federal, state, and local regulations for hazardous waste disposal.

Experimental Workflow for Handling Salbutamol-d9



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Caption: Workflow for the safe handling of **Salbutamol-d9**.

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